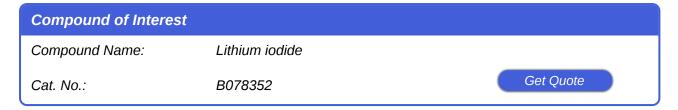


# Technical Support Center: Crystallization Control of Perovskite Films with Lithium Iodide Additives

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **lithium iodide** (LiI) as an additive to control the crystallization of perovskite films.

#### **Troubleshooting Guide**

This guide addresses common issues encountered during the incorporation of Lil into perovskite precursor solutions.



| Issue/Observation   | Potential Cause   | Recommended<br>Action   | Expected Outcome   |
|---|---|---|--|
| Poor Film Coverage &<br>Pinholes  | Insufficient Lil<br>concentration.                          | Increase the molar percentage of Lil in the precursor solution. Start with a low concentration (e.g., 2.5 mol%) and incrementally increase.                               | Improved film uniformity and reduced pinhole density, leading to a more continuous and smoother perovskite layer.  |
| Small Grain Size &<br>Numerous Grain<br>Boundaries                        | Sub-optimal Lil concentration (either too low or too high). | Optimize the Lil concentration. A concentration of approximately 5 mol% is often reported as optimal for improving crystallinity and increasing grain size.  [1]          | Larger, more uniform perovskite grains with fewer grain boundaries, which can reduce charge recombination.   |
| Reduced Power<br>Conversion Efficiency<br>(PCE)                           | Non-optimal Lil<br>concentration.                           | Systematically vary the Lil concentration (e.g., 0%, 2.5%, 5%, 7.5%, 10 mol%) to find the optimal ratio for your specific perovskite composition and fabrication process. | Identification of the optimal Lil concentration that maximizes PCE, open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF). |
| Yellowish Film Color<br>(Incomplete<br>Conversion to<br>Perovskite Phase) | Excess Lil concentration or improper annealing.             | Reduce the Lil concentration. Ensure annealing temperature and time are appropriate for the perovskite composition.   | A dark, uniform perovskite film indicating complete conversion to the desired photoactive phase.   |



Decrease the Lil concentration. Ensure Aggregation of Lil or thorough mixing and A clear, uniform Hazy or Opaque Film dissolution of the perovskite precursors perovskite film without **Appearance** at high precursor solution. visible aggregates. concentrations. Consider filtering the precursor solution before use.

### Frequently Asked Questions (FAQs)

Q1: What is the primary role of **lithium iodide** (LiI) as an additive in perovskite film fabrication?

A1: **Lithium iodide** acts as a crystallization control agent. It can improve the crystallinity and quality of the perovskite crystal, enhance light absorbance, and facilitate charge carrier extraction.[1] This leads to an increase in the open-circuit voltage and fill factor of the resulting solar cells.[1]

Q2: What is the typical optimal concentration of Lil?

A2: While the optimal concentration can vary depending on the specific perovskite composition and fabrication method, several studies indicate that a concentration of around 5 mol% Lil often yields the best performance in terms of power conversion efficiency.[1] Concentrations higher than this, such as 7 mol% or 10 mol%, can be detrimental to device performance.[1]

Q3: How does excess Lil negatively affect the perovskite film and device performance?

A3: Excess Lil can lead to the formation of defects and may hinder the complete conversion to the desired perovskite phase, potentially leaving behind residual lead iodide. This can result in smaller grain sizes, increased charge recombination, and a significant decrease in the overall power conversion efficiency of the solar cell.

Q4: Can Lil additives improve the stability of perovskite solar cells?

A4: Yes, at low concentrations, Lil dopants have been shown to improve the shelf-life of perovskite devices and minimize recombination-active defects, which contributes to enhanced



stability.[1]

Q5: Are there any visual cues to determine if the Lil concentration is non-optimal during film formation?

A5: Yes, visual inspection can provide initial clues. A film with insufficient LiI may show poor coverage with visible pinholes. Conversely, a film with excessive LiI might appear hazy, non-uniform, or have a yellowish tint, indicating incomplete conversion to the black perovskite phase. For more precise analysis, techniques like Scanning Electron Microscopy (SEM) are recommended to observe grain size and morphology.

#### **Quantitative Data on Lil Additive Effects**

The following table summarizes the impact of varying Lil concentrations on the performance of perovskite solar cells, as reported in the literature.

| Lil<br>Concentration<br>(mol%) | Open-Circuit<br>Voltage (Voc) | Short-Circuit<br>Current<br>Density (Jsc)<br>(mA/cm²) | Fill Factor (FF)<br>(%) | Power<br>Conversion<br>Efficiency<br>(PCE) (%) |
|--------------------------------|-------------------------------|---|-------------------------|--|
| 0                              | 1.03                          | 19.5  | 70.8                    | 14.22[1]                                       |
| 5                              | 1.06                          | 20.3  | 76.8                    | 16.53[1]                                       |
| 7                              | -                             | -   | -                       | Lower than optimal                             |
| 10                             | -                             | -   | -                       | Lower than optimal                             |

Note: The values presented are based on a specific study and may vary depending on the perovskite composition and fabrication process.

# Experimental Protocols Protocol for Perovskite Precursor Solution Preparation with Lil Additive



This protocol is adapted for the preparation of a MAPbl₃ perovskite precursor solution with varying concentrations of Lil.

- Stock Solution Preparation:
  - Prepare a stock solution of lead iodide (Pbl<sub>2</sub>) in dimethylformamide (DMF) at a concentration of 1 M.
  - Prepare a stock solution of methylammonium iodide (MAI) in isopropanol (IPA) at a concentration of 40 mg/mL.
  - Prepare a stock solution of **lithium iodide** (LiI) in DMF at a concentration of 0.1 M.
- Precursor Solution Formulation (for 5 mol% Lil):
  - In a nitrogen-filled glovebox, add 461 mg of Pbl2 to 1 mL of DMF.
  - From the Lil stock solution, add the calculated volume to achieve a 5 mol% ratio with respect to Pbl<sub>2</sub>.
  - Stir the solution at 60°C for at least 2 hours until the PbI2 and LiI are fully dissolved.
  - Allow the solution to cool to room temperature.
  - Just before use, add the required amount of the MAI solution to the PbI<sub>2</sub>/LiI solution.

## Protocol for Perovskite Film Fabrication (Two-Step Method)

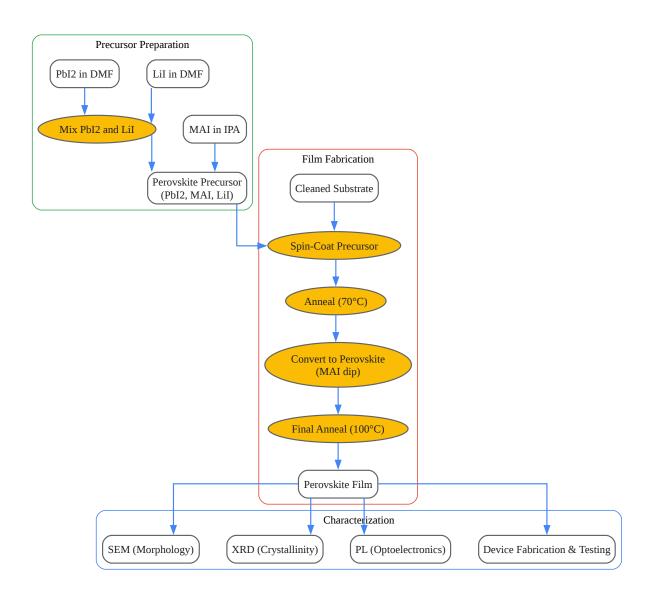
- Substrate Preparation:
  - Clean FTO-coated glass substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
  - Dry the substrates with a nitrogen gun and treat them with UV-ozone for 15 minutes.
- Deposition of Pbl<sub>2</sub> Layer (with Lil):



- Transfer the cleaned substrates into a nitrogen-filled glovebox.
- Deposit the prepared PbI<sub>2</sub>/LiI precursor solution onto the substrate.
- Spin-coat at 3000 rpm for 30 seconds.
- Anneal the Pbl<sub>2</sub>/Lil film on a hotplate at 70°C for 30 minutes.
- · Conversion to Perovskite:
  - Allow the substrates to cool to room temperature.
  - Dip the Pbl2/Lil-coated substrates into the MAI solution for 1 minute.
  - Rinse the substrates with IPA to remove excess MAI.
  - Anneal the resulting perovskite film at 100°C for 10 minutes.

#### **Visualizations**

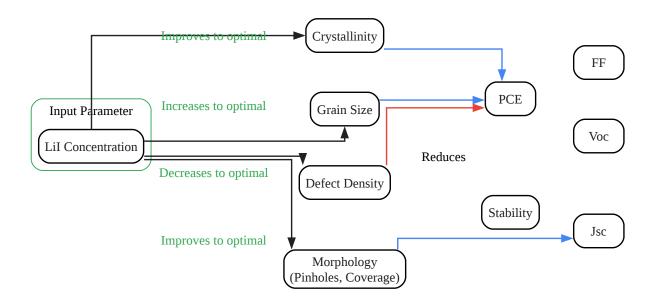




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Caption: Experimental workflow for fabricating and characterizing perovskite films with Lil additives.



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Caption: Logical relationship between Lil concentration, film properties, and device performance.

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### References

- 1. researchgate.net [researchgate.net]
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